

TIS108: A Potent Modulator of Plant Architecture Through Strigolactone Biosynthesis Inhibition

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Compound of Interest

Compound Name: TIS108

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An In-depth Technical Guide on the Impact of **TIS108** on Root and Shoot Development

Executive Summary

TIS108, a triazole-type chemical, has emerged as a significant tool for the study of plant development by acting as a potent inhibitor of strigolactone (SL) biosynthesis. Strigolactones are a class of phytohormones that play a crucial role in regulating various aspects of plant architecture, including shoot branching and root system development. This document provides a comprehensive technical overview of the effects of **TIS108** on root and shoot development, primarily focusing on the model organism *Arabidopsis thaliana*. It summarizes key quantitative data, details experimental methodologies, and visualizes the underlying biological pathways and experimental workflows. This guide is intended for researchers, scientists, and professionals in the fields of plant biology and drug development seeking to understand and utilize **TIS108** in their research.

Introduction to TIS108 and Strigolactones

Strigolactones (SLs) are a class of carotenoid-derived plant hormones that regulate diverse physiological processes, including the inhibition of shoot branching and the modulation of root system architecture.^[1] **TIS108** is a chemical inhibitor that specifically targets SL biosynthesis,

leading to a phenotype characteristic of SL-deficient mutants.[2][3] By blocking the production of endogenous SLs, **TIS108** treatment induces a more branched shoot phenotype and alters root development, making it a valuable chemical tool for dissecting the SL signaling pathway and its downstream effects.[2]

Impact of TIS108 on Shoot Development

One of the most prominent effects of **TIS108** is the promotion of shoot branching. In wild-type Arabidopsis plants, treatment with **TIS108** leads to a dose-dependent increase in the number of rosette branches, mimicking the phenotype of SL-deficient mutants such as max3 and max4. [2] This effect is rescuable by the co-application of GR24, a synthetic analog of strigolactone, confirming that the increased branching is a direct result of SL deficiency.[2]

Quantitative Data: Shoot Branching in Arabidopsis thaliana

The following table summarizes the quantitative effect of **TIS108** on the number of rosette branches in Arabidopsis thaliana.

Treatment	Mean Number of Rosette Branches ($\pm$ SE)
Control (0 μ M TIS108)	2.5 $\pm$ 0.3
1 μ M TIS108	4.8 $\pm$ 0.5
3 μ M TIS108	6.2 $\pm$ 0.6**
3 μ M TIS108 + 5 μ M GR24	2.8 $\pm$ 0.4

Data derived from Ito et al., 2013.[2] Statistical significance is indicated by asterisks (*p < 0.05, **p < 0.01) compared to the control.

Impact of TIS108 on Root Development

TIS108 also exerts a significant influence on the development of the root system. Specifically, treatment with **TIS108** has been shown to repress root hair elongation in Arabidopsis.[2] This

phenotype is also consistent with that of SL-deficient mutants and can be rescued by the application of GR24, indicating that SLs are positive regulators of root hair elongation.[\[2\]](#)

Quantitative Data: Root Hair Length in *Arabidopsis thaliana*

The following table presents the quantitative data on the effect of **TIS108** on root hair length in *Arabidopsis thaliana*.

Treatment	Mean Root Hair Length ($\mu\text{m} \pm \text{SD}$)
Control (0 μM TIS108)	250 $\pm$ 30
3 μM TIS108	150 $\pm$ 25**
3 μM TIS108 + 5 μM GR24	240 $\pm$ 35

Data derived from Ito et al., 2013.[\[2\]](#) Statistical significance is indicated by asterisks ($p < 0.01$) compared to the control.

Molecular Mechanism: Upregulation of Strigolactone Biosynthesis Genes

The inhibition of the SL biosynthesis pathway by **TIS108** triggers a feedback mechanism, leading to the upregulation of key genes involved in SL production. Quantitative real-time PCR (qRT-PCR) analysis has shown that the expression of MORE AXILLARY GROWTH 3 (MAX3) and MORE AXILLARY GROWTH 4 (MAX4), two critical carotenoid cleavage dioxygenase genes in the SL biosynthesis pathway, is significantly increased in *Arabidopsis* roots upon **TIS108** treatment.[\[2\]](#)

Quantitative Data: Gene Expression Analysis

The following table summarizes the relative expression levels of SL biosynthesis genes in *Arabidopsis* roots following **TIS108** treatment.

Gene	Treatment	Relative Expression Level (Fold Change vs. Control)
MAX3	3 μ M TIS108	~2.5
MAX4	3 μ M TIS108	~3.0**

Data estimated from graphical representation in Ito et al., 2013.[2] Statistical significance is indicated by asterisks (*p < 0.05, *p < 0.01) compared to the control.

Experimental Protocols

Plant Material and Growth Conditions

- Plant Species: *Arabidopsis thaliana* (e.g., ecotype Columbia-0).
- Seed Sterilization:
 - Place seeds in a 1.5 mL microcentrifuge tube.
 - Add 1 mL of 70% (v/v) ethanol and incubate for 1 minute.
 - Remove ethanol and add 1 mL of 30% (v/v) commercial bleach containing 0.02% (v/v) Triton X-100.
 - Incubate for 15 minutes with occasional vortexing.[4]
 - Wash the seeds three to five times with sterile distilled water.[4]
- Germination and Growth:
 - For Shoot Branching Analysis: Sow sterilized seeds on Murashige and Skoog (MS) medium solidified with 0.8% (w/v) agar. After stratification at 4°C for 2-3 days in the dark, transfer plates to a growth chamber under long-day conditions (16 h light/8 h dark) at 22°C.

- For Root Hair Analysis (Hydroponics):
 - Germinate sterilized seeds on agar plates as described above.
 - After 5-7 days, transfer seedlings to a hydroponic culture system. A simple system can be constructed using pipette tip boxes and small tubes to hold the plants.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
 - Grow plants in a suitable hydroponic solution (e.g., half-strength Hoagland's solution) under the same growth chamber conditions.

TIS108 and GR24 Treatment

- Stock Solutions: Prepare stock solutions of **TIS108** and GR24 in a suitable solvent (e.g., acetone or DMSO).
- Working Solutions: Add the appropriate volume of the stock solution to the growth medium (agar or hydroponic) to achieve the desired final concentrations (e.g., 1-3 μM for **TIS108** and 5 μM for GR24). Ensure the final solvent concentration is consistent across all treatments, including the control.

Phenotypic Analysis

- Shoot Branching: After a defined growth period (e.g., 4-6 weeks), count the number of primary rosette branches that are longer than a specified length (e.g., 1 cm).
- Root Hair Length:
 - Carefully remove seedlings from the hydroponic system.
 - Mount a section of the primary root on a microscope slide with a drop of water.
 - Capture images of the root hairs using a microscope equipped with a camera.
 - Measure the length of individual root hairs from the base to the tip using image analysis software (e.g., ImageJ).

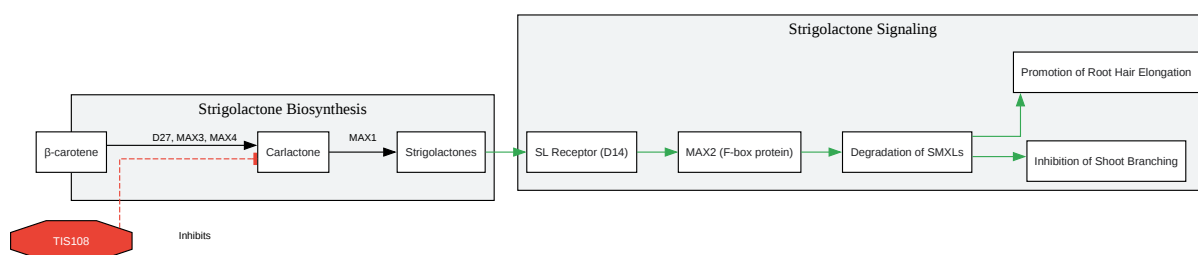
Gene Expression Analysis (qRT-PCR)

- RNA Extraction:

- Harvest root tissue from hydroponically grown seedlings and immediately freeze in liquid nitrogen.
- Extract total RNA using a suitable method, such as a TRIzol-based protocol or a commercial plant RNA extraction kit.^[1]
- cDNA Synthesis: Synthesize first-strand cDNA from the total RNA using a reverse transcriptase enzyme and oligo(dT) or random primers.
- qRT-PCR:
 - Perform qRT-PCR using a SYBR Green-based detection method on a real-time PCR system.
 - Design primers specific for the target genes (MAX3, MAX4) and a suitable reference gene (e.g., UBQ10 or ACTIN2).
 - Calculate the relative gene expression using the $\Delta\Delta C_t$ method.^[10]

Visualizations

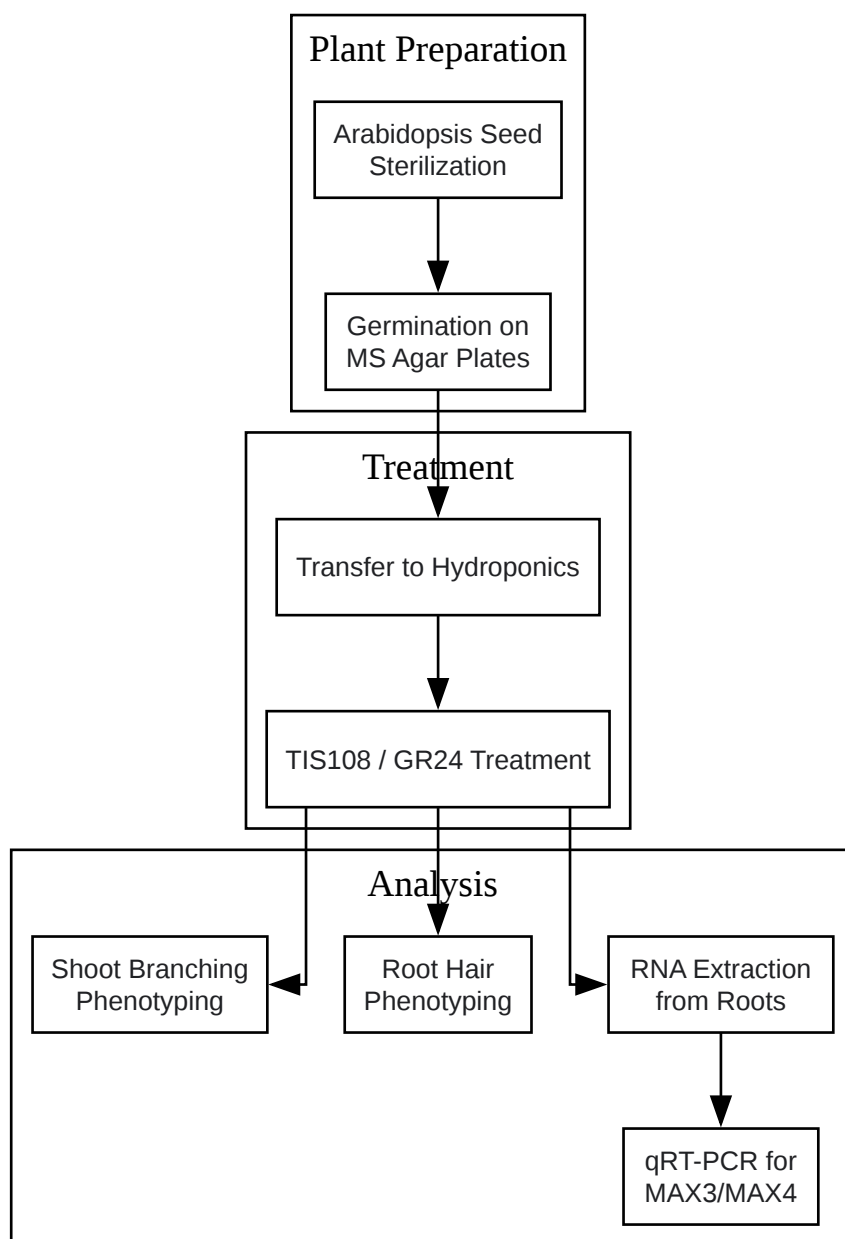
Signaling Pathway



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Caption: **TIS108** inhibits the strigolactone biosynthesis pathway.

Experimental Workflow



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Caption: Experimental workflow for analyzing **TIS108**'s effects.

Conclusion

TIS108 serves as a powerful and specific inhibitor of strigolactone biosynthesis, providing a valuable tool for elucidating the role of SLs in plant development. The quantifiable effects of **TIS108** on increasing shoot branching and repressing root hair elongation in *Arabidopsis thaliana* are robust and reproducible. Furthermore, the molecular response, characterized by the upregulation of MAX3 and MAX4, offers a clear marker for SL deficiency. The detailed protocols and conceptual diagrams provided in this guide offer a solid foundation for researchers to incorporate **TIS108** into their studies on plant hormone signaling and developmental biology.

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